

Application Note: Quantification of 4-Heptanone in Urine Samples by Headspace GC-MS

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Compound of Interest

Compound Name: 4-Heptanone

Cat. No.: B092745

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Introduction

4-Heptanone, also known as dipropyl ketone, is a volatile organic compound (VOC) that has been identified in human urine.[1][2][3] Its presence has been investigated in relation to various physiological and pathological states. While initially explored as a potential biomarker for diabetes mellitus, studies have shown that urinary concentrations of **4-heptanone** do not significantly differ between diabetic patients and healthy controls.[4][5] More conclusive evidence points to an exogenous origin, with **4-heptanone** being a major metabolite of di(2-ethylhexyl) phthalate (DEHP), a common plasticizer used in medical devices and other consumer products.[3][5][6] Therefore, the quantification of **4-heptanone** in urine is crucial for toxicological studies and for monitoring exposure to DEHP, particularly in highly exposed populations such as hemodialysis patients.[5]

This application note provides a detailed protocol for the quantitative analysis of **4-heptanone** in human urine samples using a sensitive and robust headspace gas chromatography-mass spectrometry (HS-GC-MS) method. The methodology described is suitable for researchers in clinical chemistry, toxicology, and drug development.

Materials and Methods

1. Reagents and Chemicals:

- **4-Heptanone** standard (≥98% purity)

- Concentrated Hydrochloric Acid (HCl) or Sulfuric Acid (H₂SO₄)
- Deionized water
- Pooled human urine (for calibration standards and quality controls)
- Helium (carrier gas, 99.999% purity)

2. Instrumentation:

- Gas Chromatograph with Mass Spectrometric Detector (GC-MS)
- Headspace Autosampler (e.g., Gerstel MPS)
- GC Column: Rt-Q-BOND (30 m x 0.25 mm, 8 µm film thickness) or equivalent
- 2 mL and 10 mL headspace vials with PTFE/silicone septa

3. Sample Preparation:

- Collect urine samples in sterile containers.^[7] Samples can be stored at -20°C if not analyzed immediately.
- For analysis, thaw urine samples at room temperature.
- In a 2 mL or 10 mL headspace vial, add 1 mL of the urine sample.
- Acidify the urine sample by adding 30 µL of concentrated HCl or 0.2 mL of 2.5 M H₂SO₄.^[4]
^[8] Acidification helps to release volatile compounds from the urine matrix.^[8]^[9]
- Seal the vial immediately with a PTFE/silicone septum and cap.

4. Preparation of Calibration Standards and Quality Controls:

- Prepare a stock solution of **4-heptanone** in a suitable solvent (e.g., methanol).
- Spike pooled human urine with the **4-heptanone** stock solution to prepare calibration standards at concentrations ranging from 40 to 800 ng/mL.^[4]

- Prepare quality control (QC) samples at low, medium, and high concentrations in the same manner.
- Treat the calibration standards and QC samples with the same acidification procedure as the unknown samples.

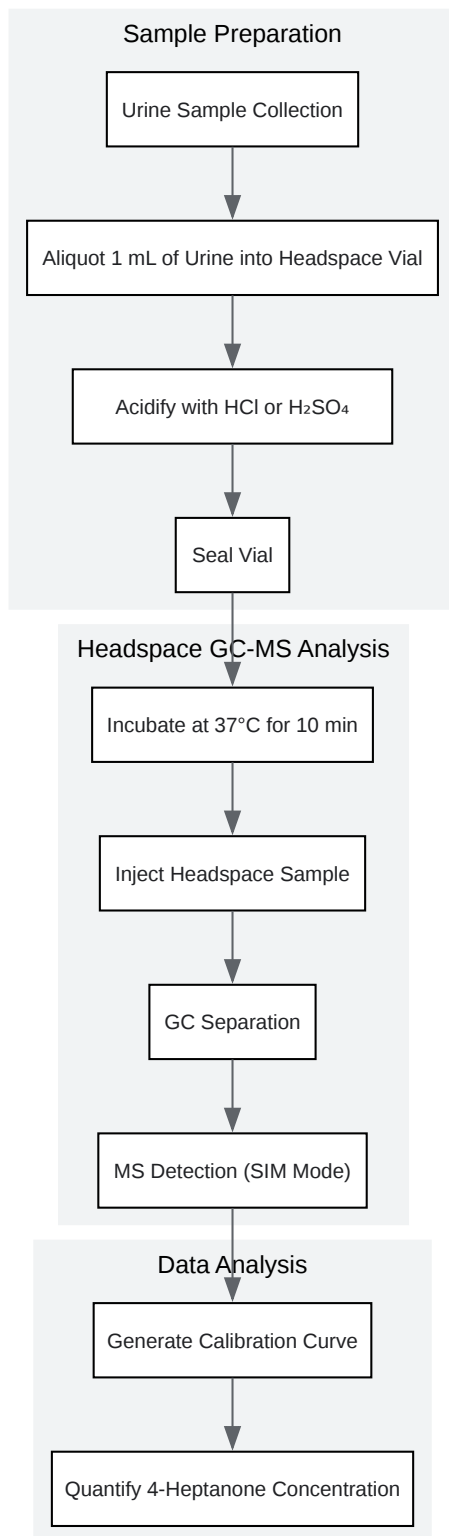
5. Headspace GC-MS Analysis:

- Headspace Parameters:
 - Incubation Temperature: 37°C[10]
 - Incubation Time: 10 minutes[10]
 - Injection Volume: 3 mL of headspace air[10]
- GC-MS Parameters:
 - Injector: Cold Injection System (CIS) or Split/Splitless inlet
 - Inlet Temperature Program: Start at a low temperature for cold trapping and then rapidly heat for injection.
 - Carrier Gas: Helium at a constant flow of 1 mL/min.[11]
 - Oven Temperature Program: 60°C for 1 min, then ramp at 5°C/min to 260°C, and hold for 13 min.[11]
 - MS Transfer Line Temperature: 280°C
 - Ion Source Temperature: 230°C
 - Mass Spectrometer: Operate in electron ionization (EI) mode at 70 eV.
 - Scan Mode: Full scan (m/z 40-200) for qualitative analysis and Selected Ion Monitoring (SIM) for quantitative analysis.
 - SIM Ions for **4-Heptanone**:

- Quantifier ion: m/z 71.15[4]
- Qualifier ions: m/z 43.1 and m/z 114.15[4]

Experimental Workflow

Experimental Workflow for 4-Heptanone Quantification

[Click to download full resolution via product page](#)Caption: Workflow for the quantification of **4-heptanone** in urine.

Results

The described headspace GC-MS method demonstrates excellent linearity and precision for the quantification of **4-heptanone** in urine.

Table 1: Quantitative Data Summary

Parameter	Value	Reference
Calibration Range	40 - 800 ng/mL	[4]
Correlation Coefficient (r)	0.999	[4]
Coefficient of Variation (CV)	3.0 - 3.4%	[4]
Median Concentration (Diabetic Group)	179 ng/mL	[4]
Concentration Range (Diabetic Group)	17 - 978 ng/mL	[4]
Median Concentration (Control Group)	188 ng/mL	[4]
Concentration Range (Control Group)	27 - 1044 ng/mL	[4]
Limit of Detection (LOD)	0.08 - 1.0 nmol/L	[11]

Discussion

The presented headspace GC-MS method is a reliable and sensitive approach for the quantification of **4-heptanone** in urine samples. The simple sample preparation, involving direct acidification in a headspace vial, minimizes sample handling and potential for contamination. The use of a cold injection system allows for the trapping and focusing of the analyte, enhancing sensitivity.

The quantitative data indicates that the method is linear over a clinically relevant concentration range with high precision. The observed concentrations of **4-heptanone** in both diabetic and control groups are consistent with findings that this compound is not a differential biomarker for

diabetes.[4][5] Instead, the presence of **4-heptanone** is strongly linked to exposure to the plasticizer DEHP, for which it is a known metabolite.[5] Therefore, this analytical method is highly applicable for biomonitoring studies assessing DEHP exposure in various populations.

Conclusion

This application note details a validated headspace GC-MS method for the quantification of **4-heptanone** in human urine. The protocol is straightforward, robust, and provides the necessary sensitivity and precision for toxicological and clinical research applications. The provided workflow and quantitative data serve as a valuable resource for laboratories aiming to implement this analysis.

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